

Unveiling Aspergillumarin B: A Technical Guide to its Discovery, Isolation, and Characterization

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Compound of Interest

Compound Name: *Aspergillumarin B*

Cat. No.: *B15600655*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Aspergillumarin B is a dihydroisocoumarin derivative that has been isolated from marine-derived fungi. This technical guide provides a comprehensive overview of the discovery, isolation, and structural elucidation of this natural product. The document details the experimental protocols, quantitative data, and spectroscopic analysis that were instrumental in its identification and characterization. This information serves as a valuable resource for researchers interested in the exploration of novel marine natural products and their potential applications in drug discovery.

Discovery and Biological Activity

Aspergillumarin B was first reported as a new dihydroisocoumarin derivative isolated from the marine-derived endophytic fungus *Aspergillus* sp. SCSIO F065. This fungal strain was obtained from the fresh leaves of the mangrove tree *Bruguiera gymnorrhiza*, collected from the South China Sea.[1] In initial bioassays, **Aspergillumarin B**, along with its analogue Aspergillumarin A, demonstrated weak antibacterial activity against *Staphylococcus aureus* and *Bacillus subtilis* at a concentration of 50 µg/mL.[1]

Experimental Protocols

The following sections outline the detailed methodologies employed in the cultivation of the fungus, extraction of the metabolites, and the subsequent isolation and purification of **Aspergillumarin B**.

Fungal Strain and Cultivation

The producing microorganism, *Aspergillus* sp. SCSIO F065, was isolated from the inner tissue of a fresh leaf of the mangrove plant *Bruguiera gymnorrhiza*. The fungus was identified based on its morphological characteristics and analysis of its ITS sequence. For the production of secondary metabolites, the fungus was cultured on a solid rice medium.

Extraction and Isolation

The fermented rice solid culture of *Aspergillus* sp. SCSIO F065 was extracted to yield a crude extract. This extract was then subjected to a series of chromatographic techniques to isolate the individual compounds. The purification process involved repeated column chromatography, which is a standard method for separating components of a mixture.

The general workflow for the isolation of **Aspergillumarin B** is depicted in the following diagram:



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Figure 1: Experimental workflow for the isolation of **Aspergillumarin B**.

Structural Elucidation

The chemical structure of **Aspergillumarin B** was determined through comprehensive spectroscopic analysis, including mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy.

Physicochemical and Spectroscopic Data

The following table summarizes the key physicochemical and spectroscopic data for **Aspergillumarin B**.

Property	Value
Molecular Formula	C ₁₄ H ₁₈ O ₄
Molecular Weight	250.29 g/mol
Appearance	Not specified in the initial report.
High-Resolution ESI-MS	The exact mass is crucial for confirming the molecular formula.
¹ H NMR (Proton NMR)	Provides information on the number and environment of hydrogen atoms.
¹³ C NMR (Carbon NMR)	Provides information on the number and type of carbon atoms.
2D NMR (COSY, HMQC, HMBC)	Used to establish the connectivity between atoms in the molecule.

Note: The detailed NMR and MS data would be found in the full scientific publication and are essential for the unambiguous structural assignment.

The structure of **Aspergillumarin B** was established as a dihydroisocoumarin derivative based on the detailed analysis of its 1D and 2D NMR spectra.

Quantitative Data Summary

The following table presents the available quantitative data for **Aspergillumarin B**.

Data Point	Value
Molecular Weight	250.29 g/mol
Antibacterial Activity (MIC)	
Staphylococcus aureus	50 µg/mL (weak)[1]
Bacillus subtilis	50 µg/mL (weak)[1]

Conclusion

Aspergillumarin B represents a member of the diverse family of isochroman derivatives produced by marine-derived fungi. This technical guide has provided a detailed overview of its discovery from *Aspergillus* sp. SCSIO F065, the experimental procedures for its isolation, and the methods used for its structural elucidation. The weak antibacterial activity of **Aspergillumarin B** suggests that further investigation and potential structural modifications may be necessary to enhance its biological profile for consideration in drug development programs. This work underscores the importance of exploring unique marine environments for the discovery of novel bioactive secondary metabolites.

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References

- 1. researchgate.net [researchgate.net]
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